

An In-depth Technical Guide to 1-Iodononane: Physical Properties and Data

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Compound of Interest

Compound Name: 1-Iodononane

Cat. No.: B046442

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Introduction

1-Iodononane, a vital alkyl iodide, serves as a key building block in organic synthesis and holds significant potential in the realms of pharmaceutical and materials science. Its linear nine-carbon chain, coupled with a reactive iodine terminus, makes it a versatile intermediate for introducing nonyl groups into a wide array of molecular architectures. This technical guide provides a comprehensive overview of the physical and chemical properties of **1-iodononane**, detailed experimental protocols for its synthesis, and relevant safety information.

Core Physical and Chemical Properties

The fundamental properties of **1-iodononane** are summarized in the tables below, offering a quick reference for laboratory applications.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₉ I	[1][2][3][4]
Molecular Weight	254.15 g/mol	[1][5][6]
Appearance	Clear, colorless to pale yellow liquid	[5][7]
Density	1.288 g/mL at 25 °C	[1][5][6][8]
Boiling Point	107-108 °C at 8 mmHg	[1][5][6][8]
Melting Point	-20 °C	[1][7]
Refractive Index (n _{20/D})	1.487	[5][6]
Flash Point	85 °C (185 °F) - closed cup	[1][5]
Solubility	Insoluble in water. Soluble in chloroform and methanol.	[1][7]

Chemical Identifiers and Spectral Data

Identifier/Spectrum	Value/Details	Reference(s)
CAS Number	4282-42-2	[1][2][5][6]
InChI	InChI=1S/C ₉ H ₁₉ I/c1-2-3-4-5-6-7-8-9-10/h2-9H ₂ ,1H ₃	[1][2][5]
InChIKey	OGSJMFCWOUHXHN-UHFFFAOYSA-N	[1][2][5]
SMILES	CCCCCCCCCI	[5][6]
¹ H NMR	Data available	[2]
¹³ C NMR	Data available	[2]
Mass Spectrum (EI)	Data available	[3]
IR Spectrum	Data available	[2]

Experimental Protocols

The synthesis of **1-iodononane** from its corresponding alcohol, 1-nonanol, is a standard procedure in organic chemistry. Below is a detailed methodology based on the reaction with sodium iodide and phosphoric acid, a common and effective method for preparing primary iodoalkanes.^{[1][8]}

Synthesis of 1-Iodononane from 1-Nonanol

This protocol describes the conversion of 1-nonanol to **1-iodononane** via an S_N2 reaction.

Materials:

- 1-Nonanol
- Sodium iodide (NaI)
- 85% Phosphoric acid (H₃PO₄)
- 5% Sodium bisulfite (NaHSO₃) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Diethyl ether
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks

- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 1-nonanol, sodium iodide, and 85% phosphoric acid.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete (typically after several hours), cool the mixture to room temperature. Transfer the mixture to a separatory funnel and add diethyl ether and water.
- **Extraction:** Shake the funnel and allow the layers to separate. Collect the organic layer.
- **Washing:** Wash the organic layer sequentially with 5% sodium bisulfite solution (to remove any unreacted iodine), water, and finally with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the diethyl ether using a rotary evaporator.
- **Purification:** The crude **1-iodononane** can be further purified by vacuum distillation to yield a clear, colorless liquid.

Safety Precautions:

- All procedures should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Phosphoric acid is corrosive and should be handled with care.
- Diethyl ether is highly flammable; ensure there are no open flames or spark sources nearby.

Visualizations

Synthesis Workflow of 1-Iodononane

The following diagram illustrates the key steps in the synthesis and purification of **1-iodononane** from 1-nonanol.



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Caption: Synthesis and purification workflow for **1-iodononane**.

Safety Information

1-Iodononane is considered a hazardous substance and requires careful handling.^[2]

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][5]}
- Precautionary Statements: Avoid breathing mist, vapors, or spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. It is sensitive to light and may discolor upon exposure.^{[1][7][8]} It may be stabilized with copper.^{[5][6]}
- Incompatibilities: Incompatible with strong oxidizing agents and strong bases.^{[1][8]}

This guide is intended for use by qualified professionals and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) before handling **1-iodononane**.

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